

Defining "Countries of Concern": A Technical Guide for Researchers

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In the evolving landscape of global research collaboration, the United States government has established specific definitions for "countries of concern" to safeguard national security interests and ensure the integrity of federally funded research. This guide provides an in-depth overview of how these countries are defined, the key legislation driving these definitions, and the implications for researchers, scientists, and drug development professionals.

The primary legislative document defining "foreign country of concern" in the context of research funding is the CHIPS and Science Act of 2022.^{[1][2][3]} This act, along with subsequent guidance from federal agencies and related Executive Orders, establishes a framework for identifying nations that may pose a risk to U.S. research and development efforts.

Designated Countries of Concern

The CHIPS and Science Act explicitly names four countries as "foreign countries of concern."^{[1][2][3]} Various federal funding agencies have adopted this list, and other regulations have identified similar, and sometimes expanded, lists for specific security purposes.

Designated Country	Primary Legislative/Executive Authority
People's Republic of China	CHIPS and Science Act of 2022[1][2][3], Executive Order 14117[4]
Russian Federation	CHIPS and Science Act of 2022[1][2][3], Executive Order 14117[4]
Islamic Republic of Iran	CHIPS and Science Act of 2022[1][2][3], Executive Order 14117[4]
Democratic People's Republic of Korea (North Korea)	CHIPS and Science Act of 2022[1][2][3], Executive Order 14117[4]
Cuba	Executive Order 14117[4]
Venezuela	Executive Order 14117[4]

It is crucial to note that the CHIPS and Science Act grants the Secretary of State the authority to designate additional countries as "of concern." [2][3] This means the list is subject to change based on evolving geopolitical assessments.

Implications for Research Funding and Collaboration

The designation of a country as "of concern" has several significant implications for researchers and institutions seeking federal funding:

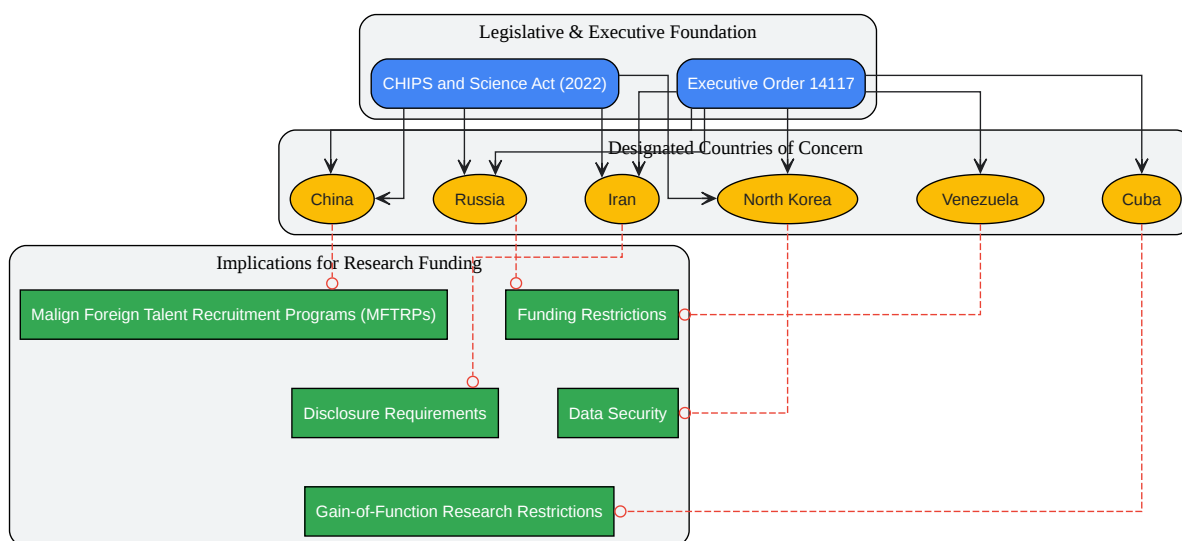
- **Malign Foreign Talent Recruitment Programs (MFTRPs):** A primary focus is to counter MFTRPs, which are broadly defined as efforts by these nations to recruit science and technology professionals to benefit their economic or military goals.[5] Researchers are often required to certify that they are not participating in such programs.[3]
- **Funding Restrictions:** Federal funding agencies like the National Science Foundation (NSF), the Department of Energy (DOE), and the National Institutes of Health (NIH) use this designation to assess risks in international research collaborations.[5] This can influence funding decisions, particularly in sensitive research areas. For example, recipients of CHIPS

funds are prohibited from supporting semiconductor manufacturing in foreign countries of concern.[1]

- **Disclosure Requirements:** Researchers are subject to stringent disclosure requirements regarding all sources of research support, foreign affiliations, and financial interests. Failure to disclose ties to entities in countries of concern can lead to funding denial or termination.[6]
- **Data Security:** Executive Order 14117 specifically addresses the risk of "countries of concern" accessing Americans' bulk sensitive personal data.[4] This has led to restrictions on data access for researchers and institutions in these countries.[7]
- **Gain-of-Function Research:** An Executive Order issued in May 2025 specifically targets the termination of federal funding for "dangerous gain-of-function research" conducted by foreign entities in countries of concern.[8][9][10]

Logical Framework for "Countries of Concern" Designation

The following diagram illustrates the logical flow from the primary legislation to the practical implications for research funding.



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Caption: Legislative framework for defining "countries of concern" and its impact on research funding.

It is important to understand that the designation of a country as "of concern" does not automatically prohibit all research collaborations with individuals or institutions from that country.^[1] However, it does trigger a higher level of scrutiny and requires researchers to be diligent in their compliance with disclosure and reporting obligations. Researchers are encouraged to consult with their institution's research integrity and compliance offices for specific guidance.

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